

Introduction: A Scaffold of Duality

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Compound of Interest

Compound Name: *n*-(4-Anilinophenyl)maleimide
CAS No.: 32099-65-3
Cat. No.: B1606314

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In the landscape of medicinal chemistry and chemical biology, scaffolds that offer both specific biological recognition and the potential for covalent interaction are highly sought after. The APM scaffold is a prime example. It elegantly combines the anilinophenyl moiety, a well-established pharmacophore for targeting the ATP-binding site of protein kinases, with the maleimide core, which provides a reactive site for covalent modification. This duality positions APM derivatives as powerful tools for developing targeted covalent inhibitors, chemical probes, and bioconjugates.

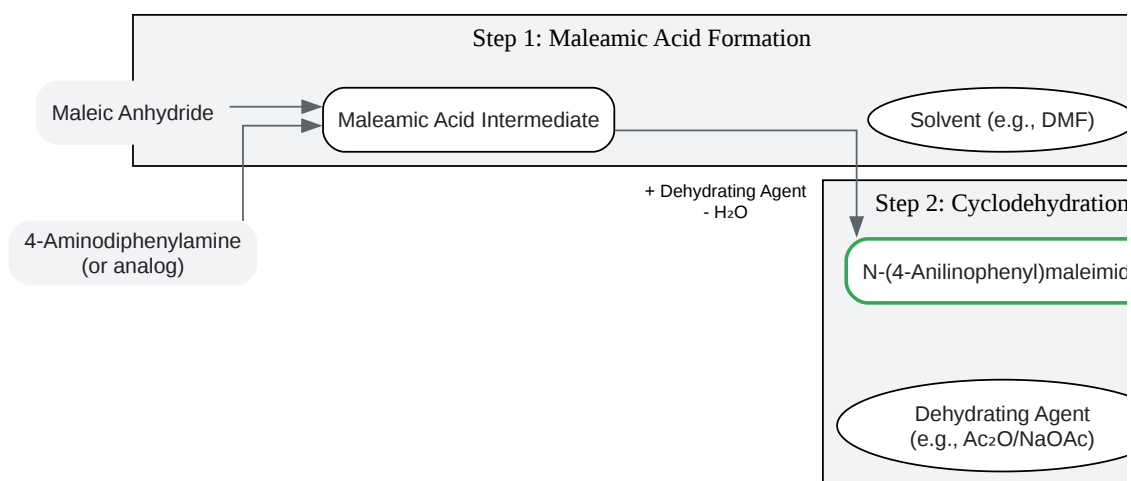
This guide provides a comprehensive technical overview of APM derivatives and their analogs. We will delve into their synthesis, explore the nuances of structure-activity relationships that govern their potency and selectivity. Furthermore, we will provide field-proven experimental protocols to empower researchers in the development of novel APM-based compounds.

Section 1: Synthesis and Chemical Reactivity

The construction of the APM scaffold is a logical and typically high-yielding process rooted in fundamental organic chemistry principles. The general synthesis pathway is outlined below.

General Synthesis Pathway

The synthesis begins with the reaction of an appropriate aniline derivative, in this case, 4-aminodiphenylamine or a substituted analog, with maleic anhydride. The choice of solvent (DMF or acetone) is critical here; it facilitates the dissolution of the reactants and promotes the initial nucleophilic attack of the amine on the maleic anhydride. This step typically yields a maleamic acid intermediate. This intermediate is then cyclodehydrated using a dehydrating agent (e.g., acetic anhydride or sodium acetate) to form the stable five-membered maleimide ring.^[7] This is typically achieved chemically using a dehydrating agent like acetic anhydride. Acetic anhydride is often preferred for aromatic amines as the resulting maleimides can be purified effectively through recrystallization.^[7]



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Caption: The Thiol-Michael addition: the core reactivity of the maleimide moiety.

It is important to note, however, that the resulting thiosuccinimide linkage can undergo a retro-Michael reaction, particularly under basic conditions, which can lead to the cleavage of the covalent bond.

Section 2: Biological Significance and Mechanism of Action

The power of the APM scaffold lies in its ability to act as a covalent inhibitor of protein kinases, a class of enzymes frequently dysregulated in disease

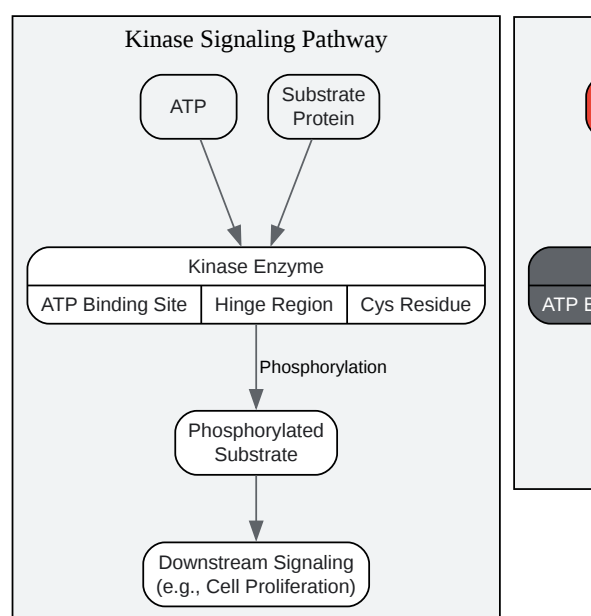
Targeting the Kinase ATP-Binding Site

The anilinophenyl portion of the molecule serves as the "guidance system." This structural motif is a classic "hinge-binder," designed to occupy the ATP conserved residue in the "hinge region" of the kinase, mimicking the interaction of the adenine base of ATP. The two phenyl rings can then engage in

Covalent and Irreversible Inhibition

Once the APM derivative is anchored within the ATP pocket, the maleimide "warhead" is positioned in close proximity to nucleophilic amino acid residue previously. This forms a permanent, covalent bond between the inhibitor and the kinase, leading to potent and often irreversible inhibition. This mechanism

- **Increased Potency:** Covalent binding can overcome weak initial binding affinity and achieve a level of inhibition that is difficult to attain with reversible inhibitors.
- **Prolonged Duration of Action:** Since the inhibition is not dependent on the inhibitor's concentration in plasma, its biological effect can persist long after administration.



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Caption: Mechanism of covalent kinase inhibition by an APM derivative.

Section 3: Structure-Activity Relationships (SAR)

Optimizing the biological activity of APM derivatives involves systematically modifying the anilinophenyl scaffold. The substitutions on the phenyl rings are rooted in modulating the electronic and steric profile of the inhibitor to achieve a better fit and more favorable interactions within the target kinase's ATP

Substitution Position	Type of Group
Aniline Ring (Inner)	Small, electron-withdrawing groups (e.g., F, Cl)
Bulky groups	Generally disfavored as they can cause steric clashes with the "gatekeeper" residue.
Terminal Phenyl Ring	Electron-donating groups (e.g., -OCH ₃)
Groups capable of H-bonding	Introduction of amides, ureas, or similar groups can form additional interactions with the target enzyme, significantly boosting affinity. [1][2]
Solubilizing groups (e.g., morpholine, piperazine)	Can be appended to improve aqueous solubility and overall drug-likeness, but may compromise core binding. [13]

Section 4: Key Experimental Protocols

The following protocols provide a framework for the synthesis and characterization of APM derivatives. As a Senior Application Scientist, I stress the importance of thorough safety assessments.

Protocol 1: Synthesis of N-(4-anilinophenyl)maleimide

This protocol describes a representative two-step synthesis.

Step A: Synthesis of N-(4-anilinophenyl)maleamic acid

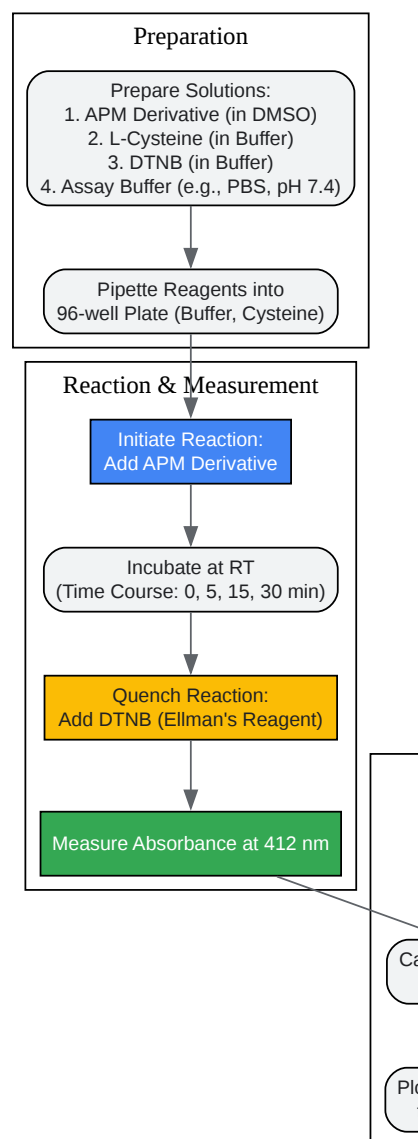
- **Reactant Preparation:** In a round-bottom flask equipped with a magnetic stirrer, dissolve 4-aminodiphenylamine (1.0 eq) in anhydrous DMF (approx. 10 mL).
- **Addition:** Cool the solution to 0 °C in an ice bath. Add maleic anhydride (1.05 eq), portion-wise, over 15 minutes, ensuring the temperature remains below 5 °C.
- **Reaction:** Remove the ice bath and allow the reaction mixture to stir at room temperature for 3-4 hours. [5][6] The causality for this duration is to ensure complete reaction.
- **Isolation:** Pour the reaction mixture into a beaker of crushed ice with vigorous stirring. The maleamic acid will precipitate.
- **Purification:** Collect the solid precipitate by vacuum filtration, wash thoroughly with cold water, and dry under vacuum. The product is often used in its crude form for Step B.

Step B: Cyclodehydration to N-(4-anilinophenyl)maleimide

- **Setup:** Suspend the crude maleamic acid from Step A in acetic anhydride (5-10 volumes). Add anhydrous sodium acetate (0.3 eq) as a catalyst. [7] (Acetate:Hexanes). The rationale for heating is to provide the activation energy needed for the intramolecular cyclization and elimination of water.
- **Workup:** Cool the reaction mixture to room temperature and pour it slowly into ice water to precipitate the product and quench the excess acetic anhydride.
- **Purification:** Collect the crude solid by vacuum filtration. Wash extensively with water and then a small amount of cold ethanol. Recrystallize the solid from ethanol.
- **Characterization:** Confirm the structure and purity of the final product using ¹H NMR, ¹³C NMR, and Mass Spectrometry.

Protocol 2: Thiol Reactivity Assay using Ellman's Reagent

This protocol provides a self-validating system to quantify the reactivity of an APM derivative with a model thiol, L-cysteine. It relies on the reaction of

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Caption: Experimental workflow for a thiol reactivity assay.

- Preparation: Prepare stock solutions of the APM derivative in DMSO, L-cysteine in assay buffer (e.g., 100 mM phosphate buffer, pH 7.4), and DTNB.
- Standard Curve: Prepare a standard curve by adding known concentrations of L-cysteine to the assay buffer, followed by the addition of DTNB solution.
- Reaction: In a 96-well plate, add assay buffer and L-cysteine solution. Initiate the reaction by adding the APM derivative solution. The final concentration of L-cysteine is 100 μM.
- Time Course: At various time points (e.g., 0, 2, 5, 10, 30 minutes), quench aliquots of the reaction by adding the DTNB solution.
- Measurement: Immediately measure the absorbance at 412 nm after adding DTNB.
- Analysis: Use the standard curve to calculate the concentration of unreacted L-cysteine at each time point. A decrease in absorbance over time corresponds to the oxidation of L-cysteine.

Conclusion and Future Outlook

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